

An In-depth Technical Guide to Pentaethylene Glycol (CAS 4792-15-8)

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Compound of Interest

Compound Name: Pentaethylene glycol

Cat. No.: B1679283

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Chemical Identification and Core Properties

Pentaethylene glycol (CAS 4792-15-8) is a member of the polyethylene glycol (PEG) family, characterized by a chain of five repeating ethylene glycol units with terminal hydroxyl groups.^[1] Its chemical structure imparts high water solubility and makes it a versatile building block in various chemical syntheses.^[1] It is also known by synonyms such as 3,6,9,12-Tetraoxatetradecane-1,14-diol and Pentaglycol.^{[2][3]}

Physicochemical and Spectroscopic Data

The following tables summarize the key quantitative data for **pentaethylene glycol**.

Identifier	Value	Reference
CAS Number	4792-15-8	[2]
Molecular Formula	C ₁₀ H ₂₂ O ₆	
Molecular Weight	238.28 g/mol	
IUPAC Name	2-[2-[2-[2-(2-hydroxyethoxy)ethoxy]ethoxy]ethoxy]ethanol	
SMILES	OCCOCCOCCOCCOCCO	
InChI Key	JLFNLZLINWHATN-UHFFFAOYSA-N	

Physical Property	Value	Reference
Appearance	Colorless to light yellow liquid	
Melting Point	-8.6 °C	
Boiling Point	184 °C at 2 mmHg	
Density	1.126 g/mL at 25 °C	
Refractive Index (n _{20/D})	1.462	
Flash Point	>110 °C (>230 °F)	
Water Solubility	Miscible	
Purity (by GC)	≥97%	

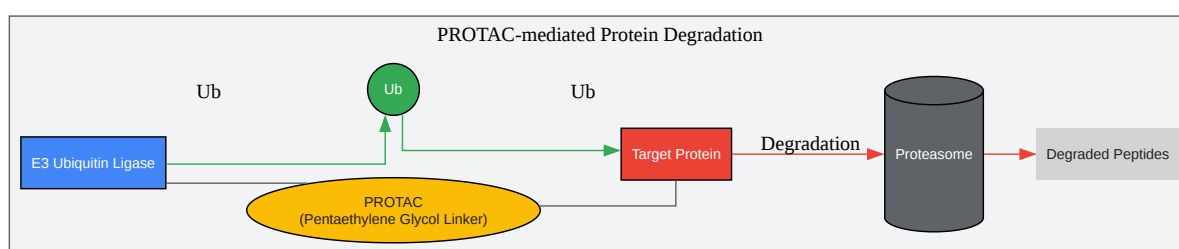
Spectroscopic data for **pentaethylene glycol** is available, confirming its chemical structure. The NIST Chemistry WebBook provides access to its mass and IR spectra.

Applications in Research and Development

Pentaethylene glycol is a valuable tool for researchers, particularly in the fields of medicinal chemistry and materials science.

Linker in Proteolysis Targeting Chimeras (PROTACs)

A significant application of **pentaethylene glycol** is as a flexible linker in the synthesis of Proteolysis Targeting Chimeras (PROTACs). PROTACs are bifunctional molecules that recruit a target protein to an E3 ubiquitin ligase, leading to the ubiquitination and subsequent degradation of the target protein by the proteasome. The PEG chain of **pentaethylene glycol** enhances the solubility and can influence the cell permeability of the PROTAC molecule. The length of the PEG linker is a critical parameter in optimizing the efficacy of a PROTAC.

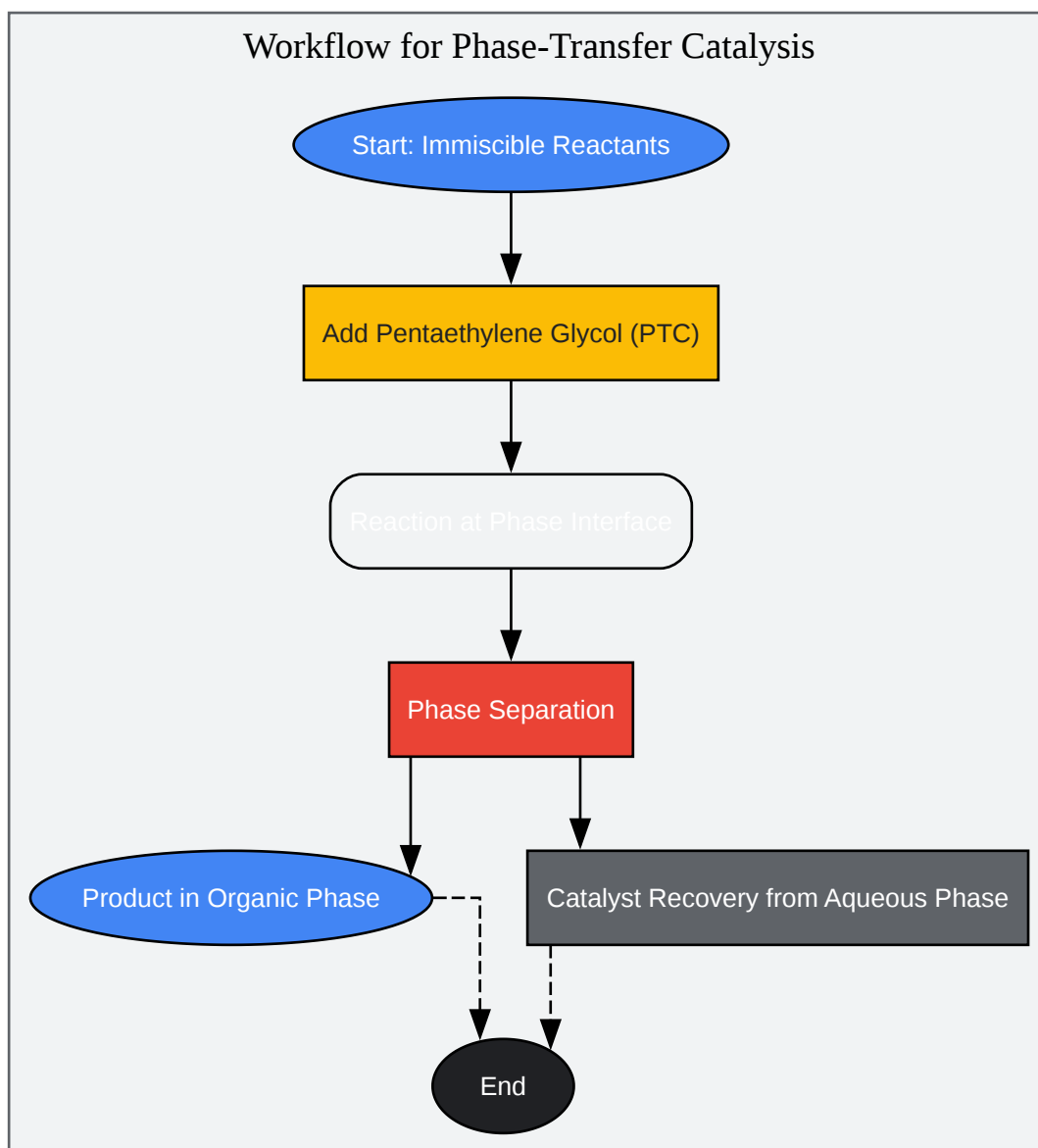


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Figure 1. General mechanism of a PROTAC utilizing a flexible linker.

Phase-Transfer Catalyst

Polyethylene glycols, including **pentaethylene glycol**, can act as phase-transfer catalysts (PTCs). They facilitate the transfer of reactants between immiscible phases (e.g., an aqueous phase and an organic phase), thereby increasing the reaction rate. This is particularly useful in reactions involving an organic substrate and an inorganic nucleophile. Polymer-supported PEGs have been shown to be effective and recyclable PTCs.



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References

- 1. Cas 4792-15-8, PENTAETHYLENE GLYCOL | [lookchem](#) [[lookchem.com](#)]

- 2. Pentaethylene glycol 98 4792-15-8 [sigmaaldrich.com]
- 3. Pentaethylene glycol | C₁₀H₂₂O₆ | CID 62551 - PubChem [pubchem.ncbi.nlm.nih.gov]
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